

# Proper Disposal of (+)-Norgestrel: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: (+)-Norgestrel

CAS No.: 797-64-8

Cat. No.: B1679924

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## Immediate Safety and Logistical Information for the Disposal of (+)-Norgestrel

**(+)-Norgestrel**, a synthetic progestin, requires careful handling and disposal due to its potential health and environmental risks. As a compound suspected of causing cancer, potentially damaging fertility, and being very toxic to aquatic life, adherence to proper disposal protocols is critical for ensuring personnel safety and environmental protection.<sup>[1][2]</sup> This guide provides essential, step-by-step information for researchers, scientists, and drug development professionals on the proper disposal of **(+)-Norgestrel**.

## Hazard Profile of (+)-Norgestrel

Understanding the specific hazards associated with **(+)-Norgestrel** is the first step in safe handling and disposal. The compound is classified under the Globally Harmonized System (GHS) with several hazard statements.

Hazard Class	GHS Code	Hazard Statement	Citations
Carcinogenicity	H351	Suspected of causing cancer	[1][2]
Reproductive Toxicity	H360-H362	May damage fertility or the unborn child. May cause harm to breast-fed children	[1][2]
Skin Irritation	H315	Causes skin irritation	[1][3]
Eye Irritation	H319	Causes serious eye irritation	[1][3]
Acute Aquatic Toxicity	H400	Very toxic to aquatic life	[1][2]
Chronic Aquatic Toxicity	H410	Very toxic to aquatic life with long lasting effects	[1][2]

## Experimental Protocols for Disposal

Due to its hazardous nature, the recommended disposal method for **(+)-Norgestrel** is through a licensed professional waste disposal service. Direct chemical neutralization or inactivation protocols are not advised for general laboratory settings without specific validation and regulatory approval.

Step-by-Step Disposal Procedure:

- Segregation and Collection:
  - Collect all **(+)-Norgestrel** waste, including pure compound, contaminated labware (e.g., vials, pipette tips), and personal protective equipment (PPE), in a dedicated, clearly labeled, and sealed hazardous waste container.
  - The container must be compatible with the chemical waste and comply with federal, state, and local regulations.[4]

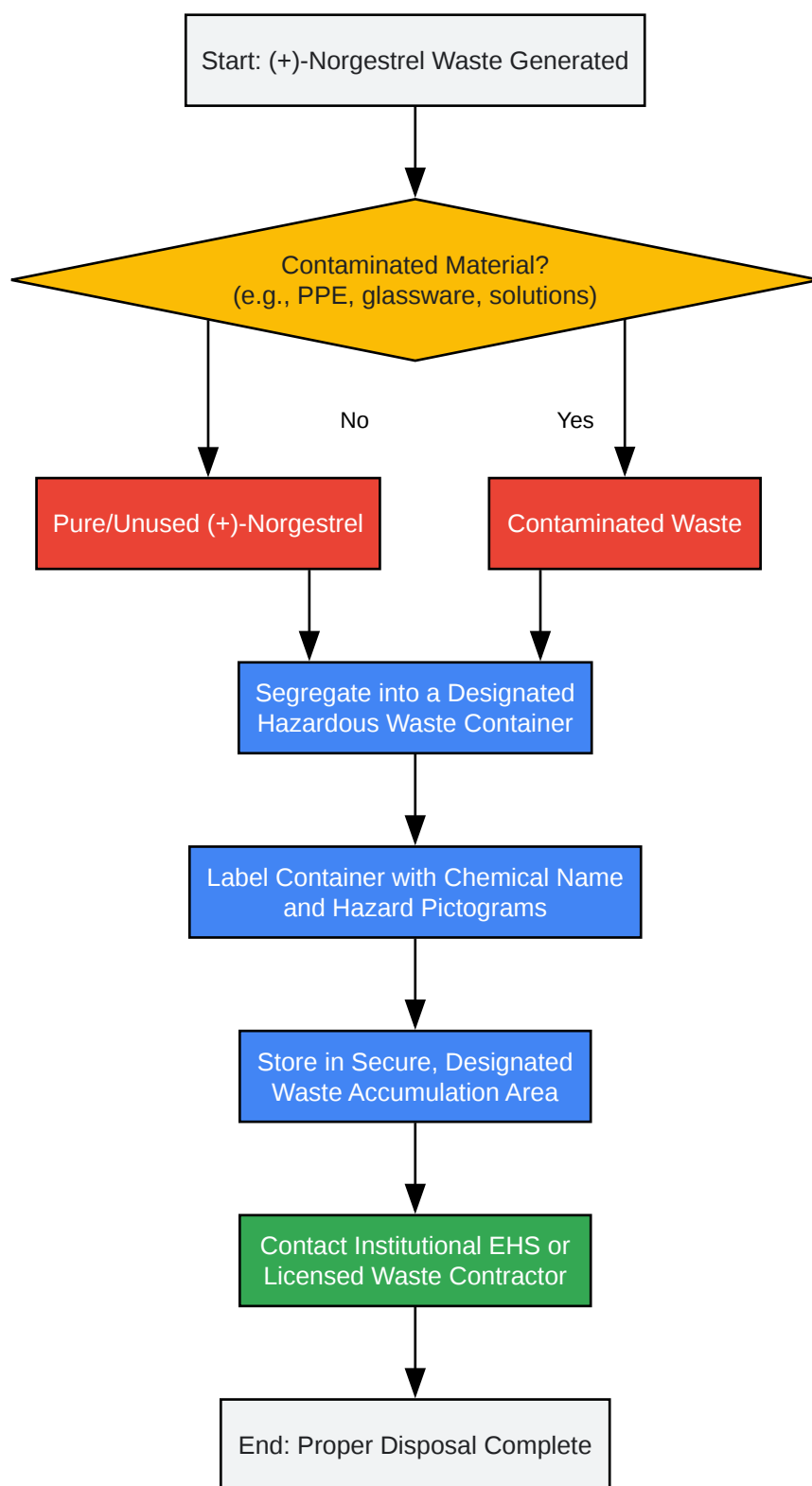
- Labeling:
  - Clearly label the hazardous waste container with "Hazardous Waste," the name "**(+)-Norgestrel**," and all applicable hazard pictograms (Health Hazard, Irritant, Environmental Hazard).[1]
  
- Storage:
  - Store the sealed waste container in a designated, secure, and well-ventilated hazardous waste accumulation area.
  - Ensure the storage area is away from incompatible materials.
  
- Arranging for Pickup:
  - Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
  - Provide the contractor with the Safety Data Sheet (SDS) for **(+)-Norgestrel** to ensure they are aware of the material's hazards.[1][2][3]
  
- Spill Management:
  - In case of a spill, evacuate the area if necessary.[3]
  - Wear appropriate PPE, including gloves, safety goggles, and a lab coat.[5]
  - For small spills of solid material, carefully sweep or vacuum the material into a disposal container, avoiding dust generation.[5]
  - For solutions, absorb the spill with an inert, non-combustible material like diatomite or universal binders.[3]
  - Decontaminate the spill area with alcohol and dispose of all cleanup materials as hazardous waste.[3]

Important Considerations:

- DO NOT dispose of **(+)-Norgestrel** down the drain. Its high aquatic toxicity can cause significant harm to the environment.[1][6][7]
- DO NOT mix **(+)-Norgestrel** waste with non-hazardous waste.
- Always consult and adhere to all applicable federal, state, and local regulations for hazardous waste disposal, as these may vary.[4]

## Logical Workflow for **(+)-Norgestrel** Disposal

The following diagram outlines the decision-making process for the proper disposal of **(+)-Norgestrel** waste generated in a laboratory setting.



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Caption: Workflow for the safe disposal of **(+)-Norgestrel** in a laboratory setting.

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